In-Depth Technical Guide: Spectral Characterization and Synthesis of 4-Benzyloxy-3-methoxynitrostyrene

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Compound of Interest

Compound Name:	*4-Benzyloxy-3-methoxynitrostyrene*
Cat. No.:	*B7796803*

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Executive Summary

4-Benzyloxy-3-methoxynitrostyrene (CAS: 1860-56-6) is a highly versatile, electron-deficient conjugated alkene that serves as a critical building block in organic synthesis and medicinal chemistry. As a potent Michael acceptor and a direct precursor to complex benzylisoquinoline alkaloids and pharmacologically active phenethylamines, its structural purity is paramount. This whitepaper provides an authoritative, step-by-step guide to the synthesis of this compound via the Henry-Knoevenagel condensation, alongside a comprehensive breakdown of its self-validating spectroscopic data (^{1}H NMR, ^{13}C NMR, and FT-IR).

Experimental Workflow & Mechanistic Causality

The synthesis of β-nitrostyrenes requires precise control over reaction conditions to ensure high yield and geometric purity. The following workflow outlines the synthetic and analytical pipeline.

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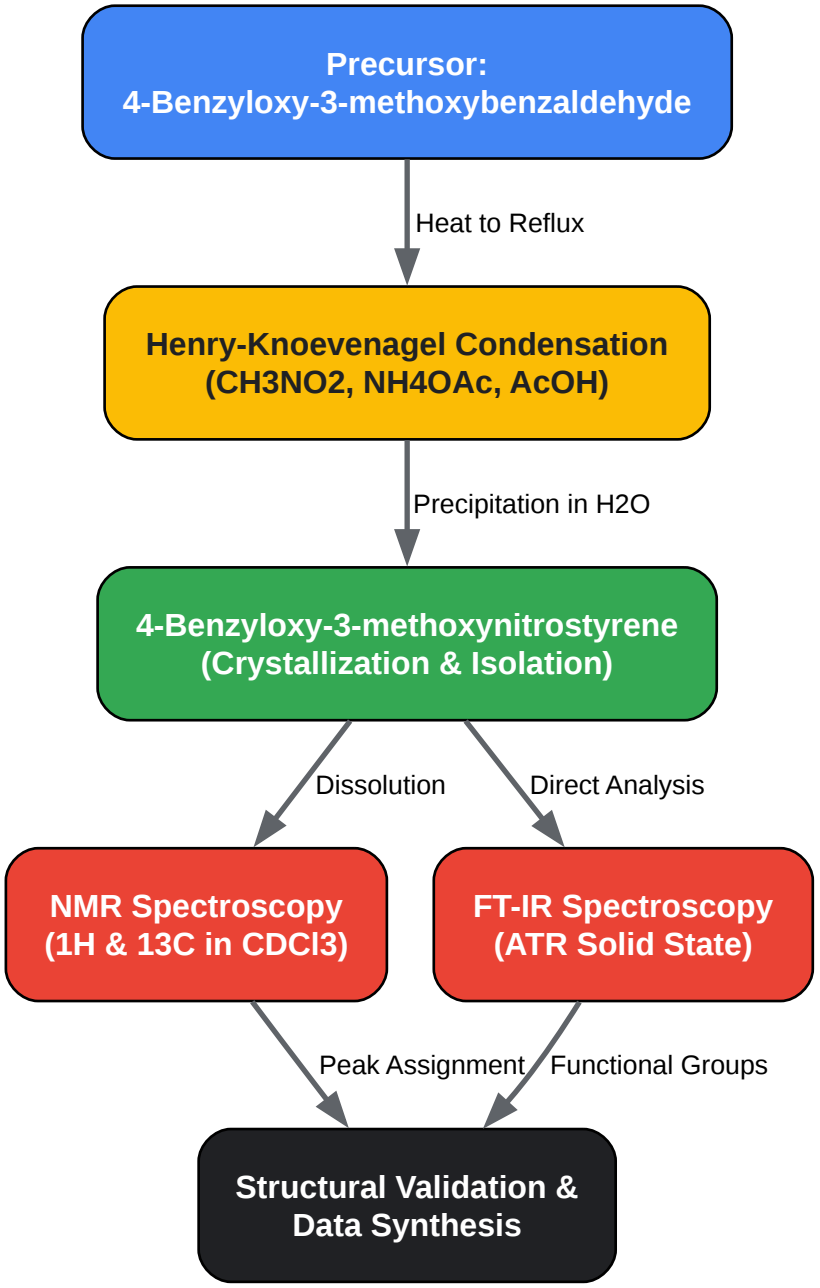

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Caption: Experimental workflow for the synthesis and spectral characterization of the nitrostyrene.

Step-by-Step Synthesis Protocol

The synthesis relies on a base-catalyzed nitroaldol reaction followed by in situ dehydration [1].

- Nitronate Formation:

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- Action: In a round-bottom flask, dissolve 4-benzyloxy-3-methoxybenzaldehyde (1.0 eq, typically 10.0 g, 41.3 mmol) and ammonium acetate (0.9 eq, 2.80 g) in 24 mL of glacial acetic acid. Add an excess of nitromethane (7.4 eq, 16.0 mL) under a nitrogen atmosphere.

- Causality: Ammonium acetate acts as a mild base to deprotonate the weakly acidic α-carbon of nitromethane, generating the nucleophilic nitronate anion. Glacial acetic acid provides a protic environment that buffers the system, preventing unwanted polymerization of the highly reactive aldehyde [2].

- Condensation and Dehydration:

  - Action: Heat the reaction mixture to reflux (approx. 110 °C) for 3 to 5 hours.

  - Causality: The initial nucleophilic attack yields a β-nitro alcohol intermediate. Sustained heating under acidic conditions drives the elimination of a water molecule. This dehydration is thermodynamically controlled to selectively yield the trans-β-nitrostyrene isomer, which is significantly lower in energy due to extended π-conjugation and minimized steric clash between the bulky trisubstituted aryl ring and the nitro group [3].

- Isolation and Self-Validation:

  - Action: Cool the mixture to room temperature and quench by pouring into cold water. Collect the resulting bright yellow precipitate via vacuum filtration and recrystallize from hot ethanol.

  - Self-Validation: The protocol is inherently self-validating. The reaction's progress is visually confirmed by a color shift from pale yellow to deep orange-red. Chromatographic validation (TLC, 3:1 petroleum ether/EtOAc) must show the complete disappearance of the starting aldehyde (R_f ~0.62), ensuring no residual precursor contaminates the final spectral analysis [1].

Spectroscopic Characterization & Structural Validation

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The structural integrity of the isolated **4-Benzyloxy-3-methoxynitrostyrene** is internally validated by its spectral fingerprint. The complete absence of the characteristic aldehyde proton singlet at ~9.8 ppm confirms full conversion [4].

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum provides unequivocal proof of the trans-alkene geometry. The large scalar coupling constant (J = 13.6 Hz) between the vinylic protons is a definitive marker of the E-configuration. The highly deshielded nature of the α-proton (7.95 ppm) is caused by the strong electron-withdrawing resonance effect of the nitro group.

Table 1: ^{1}H NMR Spectral Data (400 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
3.90	Singlet (s)	3H	-	Methoxy protons (-OCH_3)
5.14	Singlet (s)	2H	-	Benzyloxy protons (-OCH_2Ph)
6.95	Doublet (d)	1H	8.4	Aromatic H-5 (ortho to -OBn)
7.07	Doublet (d)	1H	2.0	Aromatic H-2 (ortho to -OMe)
7.16	Doublet of doublets (dd)	1H	8.4, 2.0	Aromatic H-6 (para to -OMe)
7.30 - 7.46	Multiplet (m)	5H	-	Phenyl ring protons (-OCH_2Ph)
7.52	Doublet (d)	1H	13.6	Vinylic H-β (=CH-NO_2)
7.95	Doublet (d)	1H	13.6	Vinylic H-α (Ar-CH=)

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum confirms the carbon framework. The vinylic carbons (139.2 ppm and 135.1 ppm) are distinctly separated from the oxygen-bound aromatic carbons (149.8 ppm and 151.7 ppm), validating the extended conjugated system.

Table 2: ^{13}C NMR Spectral Data (100 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Carbon Type
56.0	-OCH_3	Primary (Aliphatic)
71.2	-OCH_2Ph	Secondary (Aliphatic)
110.6	Ar-C2	Tertiary (Aromatic)
113.4	Ar-C5	Tertiary (Aromatic)
122.5	Ar-C1 (ipso to vinyl)	Quaternary (Aromatic)
124.6	Ar-C6	Tertiary (Aromatic)
127.3, 128.2, 128.8	Phenyl -CH (ortho, meta, para)	Tertiary (Aromatic)
135.1	Vinylic C-β (=CH-NO_2)	Tertiary (Alkene)
136.2	Phenyl C-ipso	Quaternary (Aromatic)
139.2	Vinylic C-α (Ar-CH=)	Tertiary (Alkene)
149.8	Ar-C3 (C-OMe)	Quaternary (Aromatic)
151.7	Ar-C4 (C-OBn)	Quaternary (Aromatic)

FT-IR Spectral Data

Infrared spectroscopy serves as a rapid, non-destructive orthogonal validation method. The presence of two intense bands at 1512 cm^{-1} and 1342 cm^{-1} corresponds to the asymmetric and symmetric stretching of the nitro group, respectively. The out-of-plane bending vibration at 970 cm^{-1} further corroborates the trans-geometry observed in the NMR data.

Table 3: FT-IR Spectral Data (ATR, Solid State)

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Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group
3110, 3030	Weak	=C-H stretch	Aromatic & Vinylic C-H
2935, 2840	Weak	C-H stretch	Aliphatic C-H (Methoxy/Methylene)
1630	Medium	C=C stretch	Conjugated Alkene
1512	Strong	Asymmetric N-O stretch	Nitro Group ($-NO_2$)
1342	Strong	Symmetric N-O stretch	Nitro Group ($-NO_2$)
1265, 1140	Strong	C-O-C stretch	Aryl Alkyl Ether
970	Medium	=C-H out-of-plane bend	trans-Alkene

References

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